

# **cis-9-Hexadecenol CAS number 10378-01-5**

## information

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### **Compound of Interest**

Compound Name: **cis-9-Hexadecenol**

Cat. No.: **B146686**

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An In-depth Technical Guide to **cis-9-Hexadecenol** (CAS: 10378-01-5)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**cis-9-Hexadecenol**, also known as Palmitoleyl alcohol, is a long-chain unsaturated fatty alcohol with the chemical formula  $C_{16}H_{32}O$ .<sup>[1][2]</sup> Its structure features a 16-carbon chain with a cis-configured double bond at the ninth carbon position.<sup>[3]</sup> This compound is of interest to researchers as a biochemical reagent, a biological material for life science research, and a potential precursor or intermediate in the synthesis of other valuable organic compounds.<sup>[1][4][5]</sup> It is also a known component of insect pheromones, playing a role in the chemical communication and mating behavior of species like the sugarcane borer.<sup>[1]</sup> Furthermore, related C16 unsaturated aldehydes have demonstrated significant biological activities, including antifungal properties, suggesting potential therapeutic applications that warrant further investigation of **cis-9-Hexadecenol** itself.

## Physicochemical Properties

The fundamental physicochemical properties of **cis-9-Hexadecenol** are summarized below. These data are crucial for designing experimental conditions, ensuring proper storage, and developing analytical methods.

Property	Value	Source
CAS Number	10378-01-5	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>16</sub> H <sub>32</sub> O	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	240.42 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Colorless to pale yellow liquid	<a href="#">[3]</a>
Boiling Point	340 °C at 760 mmHg	<a href="#">[1]</a> <a href="#">[4]</a>
Density	0.847 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[4]</a>
Refractive Index	1.46	<a href="#">[1]</a> <a href="#">[4]</a>
Flash Point	115.4 °C	<a href="#">[1]</a> <a href="#">[4]</a>
Vapor Pressure	5.88E-06 mmHg at 25°C	<a href="#">[1]</a> <a href="#">[4]</a>
Solubility	DMF: 30 mg/ml; DMSO: 30 mg/ml; Ethanol: 30 mg/ml	<a href="#">[2]</a> <a href="#">[6]</a>
Storage Temperature	-20°C	<a href="#">[1]</a> <a href="#">[4]</a>

## Synthesis and Purification

**cis-9-Hexadecenol** can be synthesized via the reduction of a corresponding ester, such as palmitoleic acid methyl ester. The resulting alcohol can then be purified using standard chromatographic techniques.

## Experimental Protocol: Synthesis of **cis-9-Hexadecenol**

This protocol is based on a method for reducing a fatty acid ester to its corresponding alcohol.

[\[7\]](#)

Objective: To synthesize cis-9-Hexadecen-1-ol by the reduction of palmitoleic acid methyl ester.

Materials:

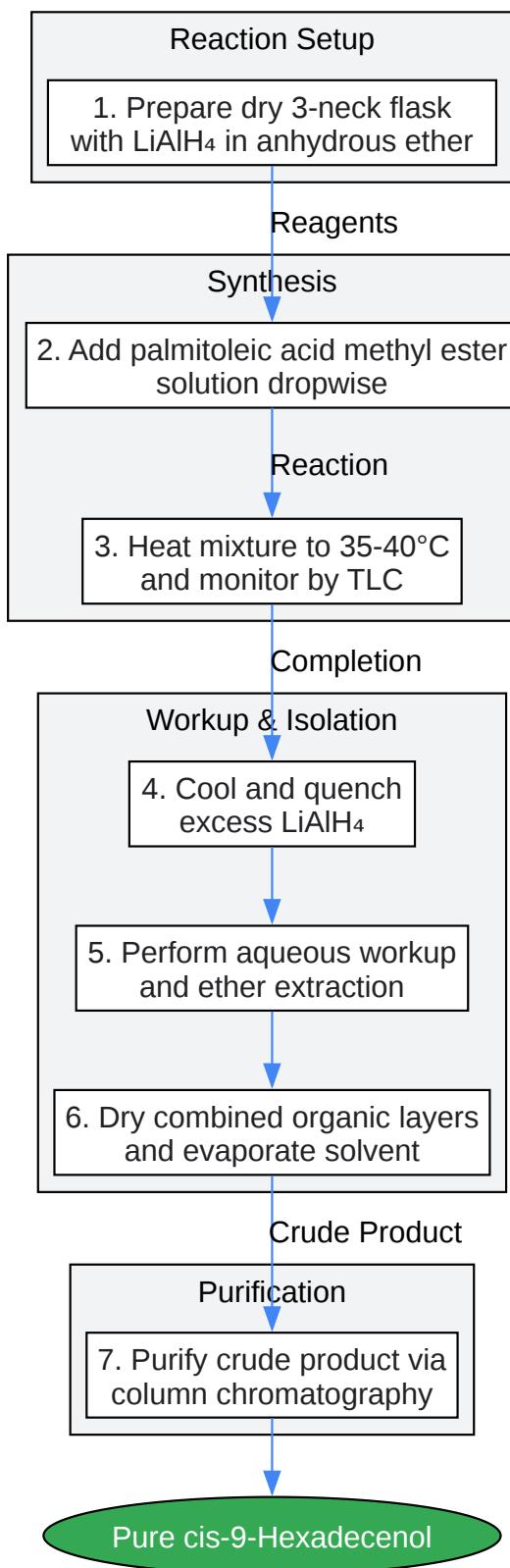
- Palmitoleic acid methyl ester

- Lithium aluminum hydride ( $\text{LiAlH}_4$ )
- Anhydrous diethyl ether (absolute ether)
- 3-neck round-bottom flask
- Stirrer
- Dropping funnel
- Reflux condenser with a drying tube (e.g., filled with calcium chloride)
- Heating mantle
- Ice bath
- Dilute sulfuric acid or hydrochloric acid for quenching
- Sodium sulfate (anhydrous)
- Rotary evaporator

**Methodology:**

- Set up a dry 3-neck flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser protected by a drying tube.
- In the flask, prepare a suspension of lithium aluminum hydride in anhydrous diethyl ether.
- In the dropping funnel, prepare a solution of palmitoleic acid methyl ester dissolved in anhydrous diethyl ether.
- While stirring the  $\text{LiAlH}_4$  suspension, add the ester solution dropwise from the funnel at a rate that maintains a gentle reflux.
- After the addition is complete, gently heat the reaction mixture to a temperature of 35-40°C and maintain for a specified period to ensure the reaction goes to completion. Monitor the reaction progress using Thin Layer Chromatography (TLC).

- Once the reaction is complete, cool the flask in an ice bath.
- Carefully quench the excess LiAlH<sub>4</sub> by the slow, dropwise addition of water, followed by a dilute acid solution.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether.
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Filter off the drying agent and concentrate the solution using a rotary evaporator to yield the crude cis-9-Hexadecen-1-ol.
- The crude product can be further purified by column chromatography.[\[7\]](#)

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Caption: Workflow for the synthesis and purification of **cis-9-Hexadecenol**.

# Analytical Characterization

Post-synthesis, the identity and purity of **cis-9-Hexadecenol** must be confirmed. Standard analytical techniques are employed for this purpose.

## Experimental Protocol: Analytical Methods

This protocol outlines the general steps for the analytical characterization of the synthesized product.[\[7\]](#)

**Objective:** To confirm the structure and assess the purity of the synthesized **cis-9-Hexadecenol**.

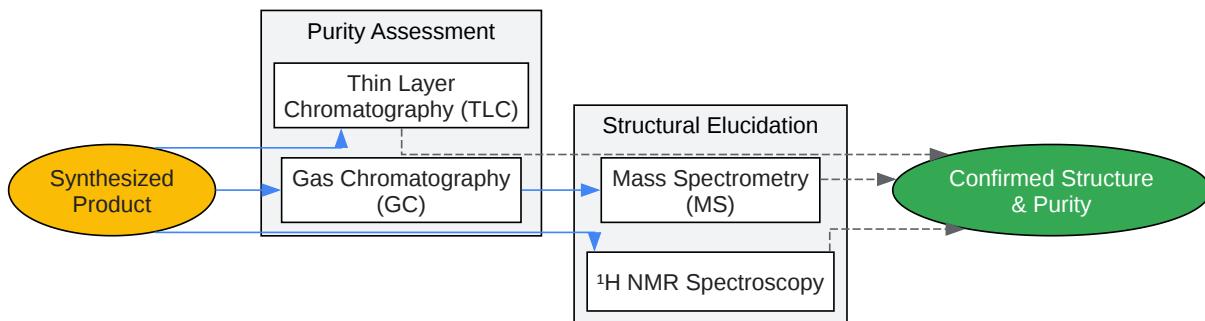
**Materials & Instruments:**

- Synthesized **cis-9-Hexadecenol**
- TLC plates (e.g., silica gel 60 F<sub>254</sub>)
- TLC developing chamber
- Mobile phase solvents (e.g., hexane/ethyl acetate mixture)
- Visualization agent (e.g., potassium permanganate stain)
- Nuclear Magnetic Resonance (NMR) spectrometer
- Deuterated chloroform (CDCl<sub>3</sub>)
- Gas Chromatography-Mass Spectrometry (GC-MS) system

**Methodology:**

- Thin Layer Chromatography (TLC):
  - Dissolve a small amount of the crude and purified product in a suitable solvent.
  - Spot the solutions onto a TLC plate alongside the starting material (if available).

- Develop the plate in an appropriate mobile phase system (e.g., 8:2 hexane:ethyl acetate).
- Visualize the spots under UV light or by staining to determine the R<sub>f</sub> value and assess purity.
- Proton Nuclear Magnetic Resonance (<sup>1</sup>H NMR) Spectroscopy:
  - Dissolve a sample of the purified product in deuterated chloroform (CDCl<sub>3</sub>).
  - Acquire the <sup>1</sup>H NMR spectrum.
  - Analyze the spectrum to confirm the presence of key structural features: signals around 5.36 ppm for the vinyl protons (HC=CH), a triplet around 3.64 ppm for the methylene group adjacent to the hydroxyl group (-CH<sub>2</sub>-OH), and signals for the aliphatic chain protons.[7]
- Mass Spectrometry (MS):
  - Analyze the purified product using a GC-MS system.
  - The gas chromatogram will indicate the purity of the sample.
  - The mass spectrum will show the molecular ion peak and fragmentation pattern, which should be consistent with the structure of **cis-9-Hexadecenol**.



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Caption: General workflow for the analytical characterization of **cis-9-Hexadecenol**.

## Biological Activity

While literature specifically detailing the biological activity of **cis-9-Hexadecenol** is limited, the closely related aldehyde, cis-9-hexadecenal, has been studied for its potent antifungal activity against *Aspergillus fumigatus*.<sup>[8][9]</sup> It was found to inhibit melanin biosynthesis, a key virulence factor for the fungus, and reduce cell surface hydrophobicity.<sup>[8][10]</sup> This suggests that **cis-9-Hexadecenol** could be a valuable subject for similar biological activity screening. **cis-9-Hexadecenol** has also been shown to be active against the bacterium *S. mutans* and virucidal against herpes simplex virus 2 (HSV-2).<sup>[6]</sup>

## Experimental Protocol: Antifungal Activity Assessment

This protocol is adapted from studies on cis-9-hexadecenal and provides a framework for evaluating the potential antimelanogenic and antifungal effects of **cis-9-Hexadecenol** against a fungal pathogen like *A. fumigatus*.<sup>[9][10]</sup>

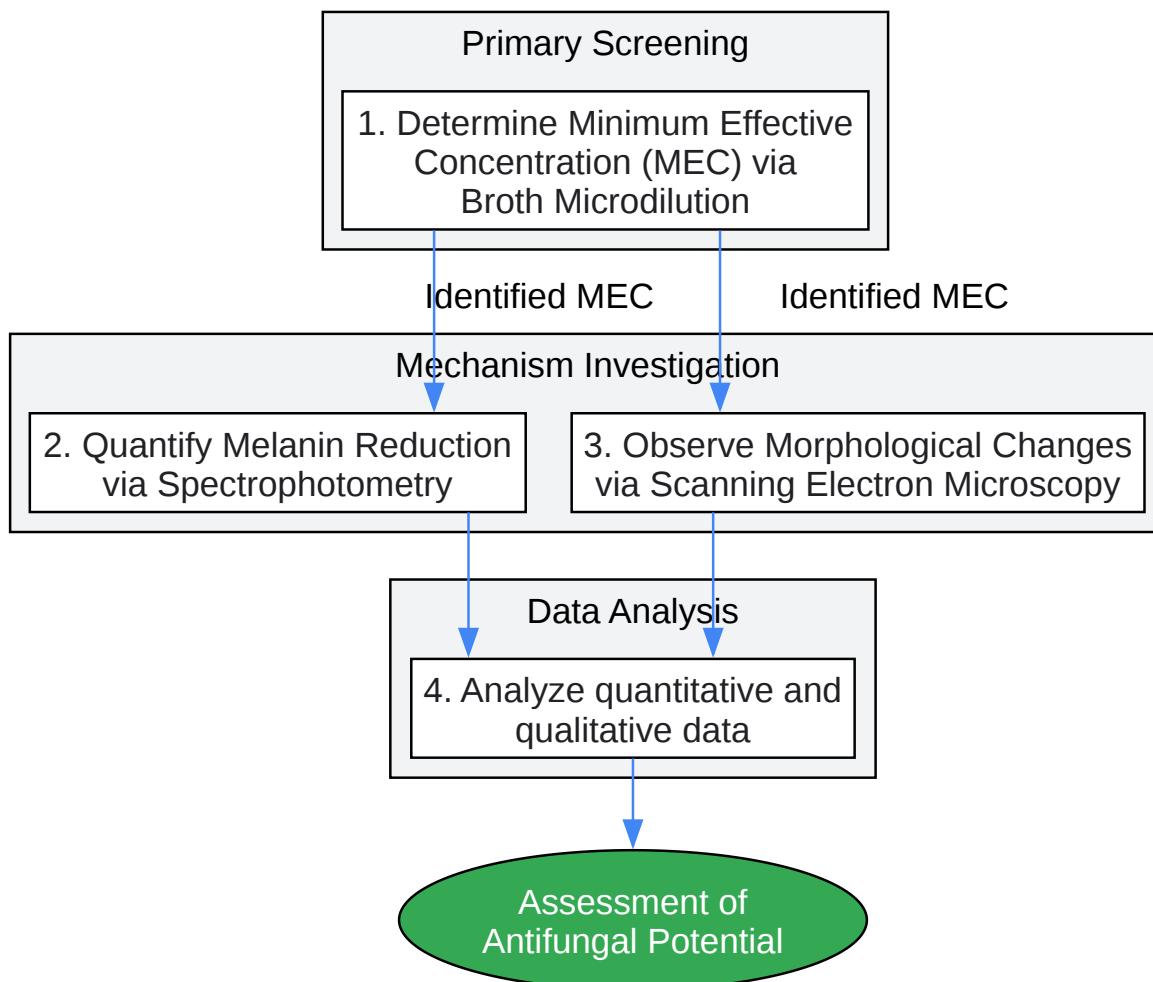
**Objective:** To determine the minimum effective concentration (MEC) of **cis-9-Hexadecenol** that inhibits melanin production in *A. fumigatus* and to observe its effect on fungal morphology.

### Materials:

- *Aspergillus fumigatus* strain
- Culture media (e.g., Czapek-Dox Agar/Broth)
- **cis-9-Hexadecenol**
- Solvent (e.g., DMSO)
- 96-well microtiter plates
- Spectrophotometer
- Scanning Electron Microscope (SEM)

## Methodology:

- Broth Microdilution for Minimum Effective Concentration (MEC):
  - Prepare a serial dilution of **cis-9-Hexadecenol** in a 96-well plate using appropriate broth media.
  - Inoculate each well with a standardized suspension of *A. fumigatus* conidia. Include positive (no compound) and negative (no fungus) controls.
  - Incubate the plates at an appropriate temperature (e.g., 37°C) for 48-72 hours.
  - Visually inspect the wells for growth and demelanization (loss of pigment). The MEC is the lowest concentration of the compound that results in demelanized colonies.[9]
- Spectrophotometric Analysis of Melanin:
  - Culture *A. fumigatus* in liquid media with and without the MEC of **cis-9-Hexadecenol**.
  - Harvest the mycelia and extract the melanin using established protocols (e.g., enzymatic lysis followed by hot alkali treatment).
  - Quantify the melanin content by measuring the absorbance of the extracted solution with a spectrophotometer. A reduction in absorbance compared to the control indicates an antimelanogenic effect.[10]
- Scanning Electron Microscopy (SEM) for Morphological Changes:
  - Grow *A. fumigatus* on a suitable substrate (e.g., agar-coated coverslips) in the presence and absence of the MEC of **cis-9-Hexadecenol**.
  - Fix, dehydrate, and sputter-coat the samples for SEM analysis.
  - Observe the conidial surface morphology. Changes such as a smoother surface or lack of protrusions in the treated sample compared to the control would indicate an effect on cell wall organization.[8]



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Caption: Experimental workflow to assess the antifungal activity of **cis-9-Hexadecenol**.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)